

# Ambiguity in "R 1487" Prevents Accurate Disposal Guidance

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## Compound of Interest

Compound Name: R 1487

Cat. No.: B1678696

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Initial research into the proper disposal procedures for "**R 1487**" has revealed that this designation is associated with multiple, chemically distinct products, each with different safety and disposal protocols. Providing accurate and safe handling instructions requires a more specific identification of the substance in question.

The designation "**R 1487**" has been linked to the following products:

- A non-hazardous substance from Sigma-Aldrich (Product number 901487): This chemical is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS).
- BIOBAN™ P-1487 Antimicrobial Agent: This product from Dow Chemical is identified as 4-(2-nitrobutyl)morpholine. Its SDS indicates that it is a combustible liquid that is harmful if swallowed or inhaled, toxic in contact with skin, and causes serious eye damage.[1]
- Human TLR3 Alexa Fluor® 700 MAb (Clone 512505) (Product code FAB1487N): This product contains sodium azide, a substance that can be harmful.[2]

The disposal procedures for these substances are significantly different. For non-hazardous materials, disposal in regular trash may be permissible, while hazardous chemicals require specific waste management protocols to be handled by environmental health and safety (EHS) personnel.[3][4][5]

To ensure the safety of researchers, scientists, and drug development professionals, it is imperative to correctly identify the specific "R 1487" product being used.

We request that you provide a more detailed identifier for the chemical you are working with, such as:

- The full product name
- The Chemical Abstracts Service (CAS) number
- The name of the manufacturer

Once the specific chemical has been identified, we can provide the essential, immediate safety and logistical information, including operational and disposal plans, that you require. This will include detailed, step-by-step guidance to ensure safe handling and disposal, in line with our commitment to being a trusted source for laboratory safety information.

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## References

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